

# physical and chemical properties of 2-Bromo-2-cyano-N,N-dimethylacetamide

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## Compound of Interest

**Compound Name:** 2-Bromo-2-cyano-N,N-dimethylacetamide

**Cat. No.:** B098253

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## An In-depth Technical Guide to 2-Bromo-2-cyano-N,N-dimethylacetamide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2-Bromo-2-cyano-N,N-dimethylacetamide**. It includes key identification data, safety information, and a detailed experimental protocol for its synthesis and purification. This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development, offering foundational knowledge for the potential application of this compound in the design and synthesis of novel therapeutic agents.

## Chemical Identity and Physical Properties

**2-Bromo-2-cyano-N,N-dimethylacetamide** is a halogenated nitrile amide with the molecular formula  $C_5H_7BrN_2O$ .<sup>[1][2]</sup> It is also known by synonyms such as N,N-Dimethyl-2-bromo-2-cyanoacetamide and 2-(N,N-Dimethylcarbamoyl)-2-bromoacetonitrile.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2-Bromo-2-cyano-N,N-dimethylacetamide**

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| IUPAC Name        | 2-bromo-2-cyano-N,N-dimethylacetamide            | <a href="#">[1]</a>   |
| CAS Number        | 15430-62-3                                       | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Formula | C <sub>5</sub> H <sub>7</sub> BrN <sub>2</sub> O | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 191.03 g/mol                                     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Appearance        | Solid (form)                                     |   |
| Melting Point     | Data not available                               |   |
| Boiling Point     | Data not available                               |   |
| Density           | Data not available                               |   |
| Solubility        | Data not available                               |   |

## Synthesis and Purification

The primary synthetic route to **2-Bromo-2-cyano-N,N-dimethylacetamide** is through the bromination of its precursor, 2-cyano-N,N-dimethylacetamide.[\[4\]](#)

### Synthesis of the Precursor: 2-Cyano-N,N-dimethylacetamide

A common method for the synthesis of N,N-disubstituted cyanoacetamides involves the reaction of a cyanoacetic acid ester with a corresponding amine. An improved process for synthesizing N,N-dimethylcyanoacetamide involves reacting a cyanoacetate with dry dimethylamine gas in an aromatic hydrocarbon solvent. This method boasts a high yield of up to 99%.[\[5\]](#)

### Bromination of 2-Cyano-N,N-dimethylacetamide

The synthesis of **2-Bromo-2-cyano-N,N-dimethylacetamide** is achieved via the bromination of 2-cyano-N,N-dimethylacetamide with bromine (Br<sub>2</sub>) in a mixture of acetic acid (AcOH) and acetic anhydride (Ac<sub>2</sub>O) at a controlled temperature of 8-10 °C.[\[4\]](#)

# Experimental Protocol: Synthesis of 2-Bromo-2-cyano-N,N-dimethylacetamide

## Materials:

- 2-Cyano-N,N-dimethylacetamide
- Bromine (Br<sub>2</sub>)
- Acetic Acid (AcOH), glacial
- Acetic Anhydride (Ac<sub>2</sub>O)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Standard laboratory glassware for workup and purification

## Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 2-cyano-N,N-dimethylacetamide in a mixture of glacial acetic acid and acetic anhydride.
- Cool the reaction mixture to 8-10 °C using an ice bath.
- Slowly add a stoichiometric equivalent of bromine dropwise to the stirred solution, maintaining the temperature between 8-10 °C.
- After the addition is complete, allow the reaction to stir at the same temperature for a specified time to ensure complete conversion.
- Upon completion, the reaction mixture is typically quenched with a suitable reagent to consume any unreacted bromine.

- The product is then isolated through standard workup procedures, which may include extraction and washing.
- Purification of the crude product can be achieved by recrystallization from an appropriate solvent to yield pure **2-Bromo-2-cyano-N,N-dimethylacetamide**.

## Spectral Data

The structural confirmation of **2-Bromo-2-cyano-N,N-dimethylacetamide** is achieved through various spectroscopic techniques.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum provides information about the electronic environment of the hydrogen atoms in the molecule.[\[6\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum reveals the presence of key functional groups. [\[7\]](#) Characteristic absorption bands for the nitrile (C≡N) and amide carbonyl (C=O) groups are expected.

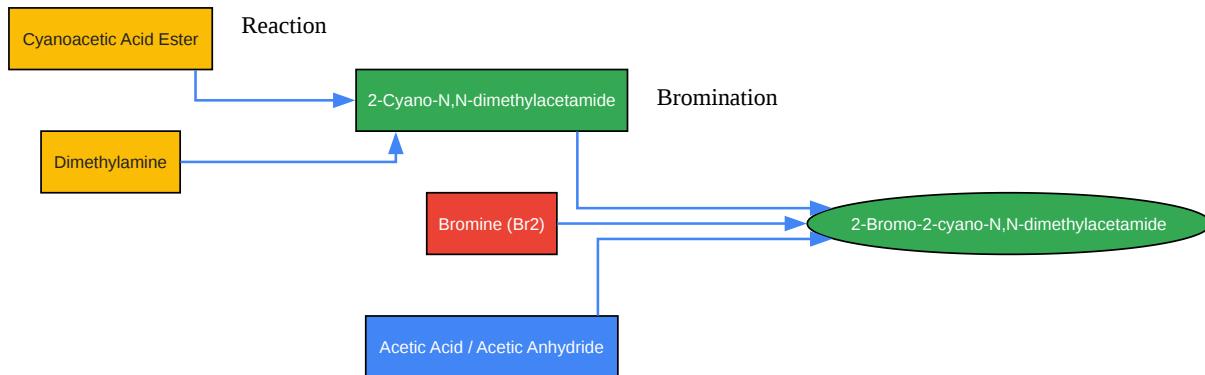
## Chemical Reactivity and Applications in Drug Development

**2-Bromo-2-cyano-N,N-dimethylacetamide** is a versatile reagent in organic synthesis. It is described as a monobrominating agent that is selective for the  $\alpha$ -carbon of enolizable ketones. [\[4\]](#)

While direct applications of **2-Bromo-2-cyano-N,N-dimethylacetamide** in drug development are not extensively documented in publicly available literature, its structural motifs are present in various biologically active molecules. Cyanoacetamide derivatives, in general, are recognized as important precursors in the synthesis of a wide range of heterocyclic compounds with potential pharmacological activities.

The reactivity of the  $\alpha$ -bromo- $\alpha$ -cyano functional group makes this compound a valuable building block for introducing these moieties into larger, more complex molecules. This could be particularly relevant in the synthesis of novel compounds for biological screening. For instance, cyano-substituted pyrrole fused (iso)quinoline derivatives have been synthesized and evaluated for their anticancer activity.[\[8\]](#)

## Logical Relationship of Synthesis



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Caption: Synthetic pathway to **2-Bromo-2-cyano-N,N-dimethylacetamide**.

## Safety Information

**2-Bromo-2-cyano-N,N-dimethylacetamide** is classified as a hazardous substance.

GHS Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

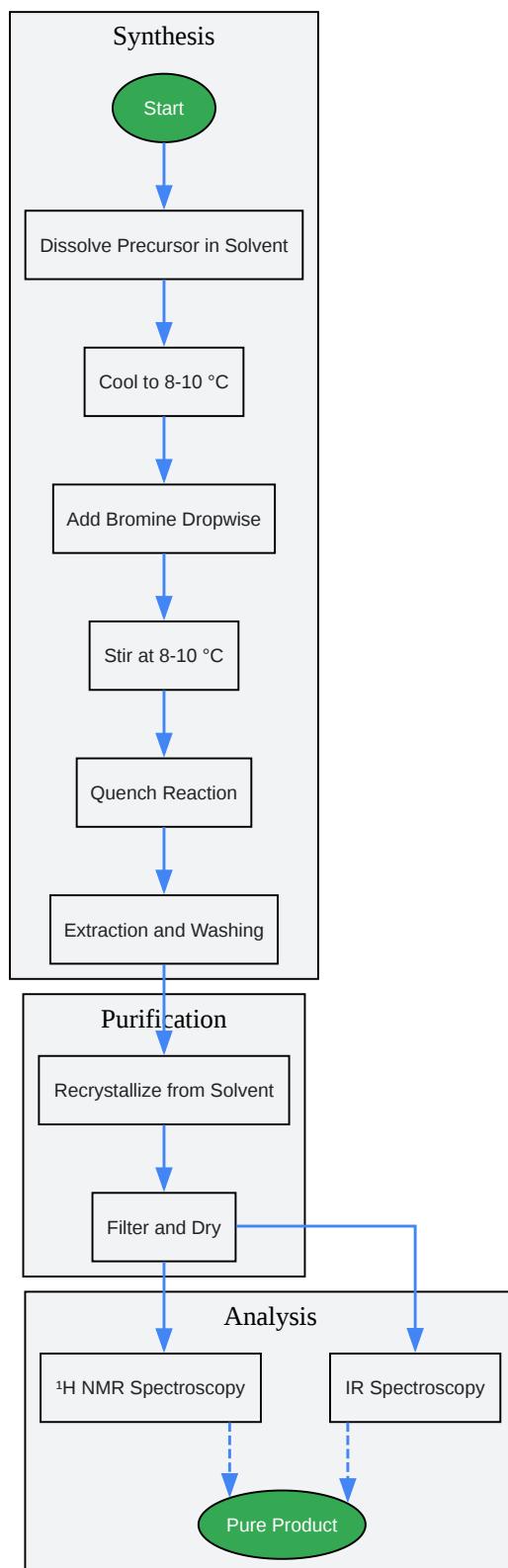
Precautionary Statements:[1]

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.

- Do not eat, drink, or smoke when using this product.
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.
- If on skin, wash with plenty of soap and water.
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

This reagent should be handled in a fume hood.[\[4\]](#) For long-term storage, it should be kept at 0-10 °C and shielded from light.[\[4\]](#)

#### Experimental Workflow for Synthesis and Analysis



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Caption: General workflow for the synthesis and analysis of the target compound.

## Conclusion

**2-Bromo-2-cyano-N,N-dimethylacetamide** is a readily accessible synthetic intermediate with potential applications in the development of novel chemical entities for drug discovery. Its bifunctional nature allows for diverse chemical transformations, making it a valuable tool for medicinal chemists. Further research into its biological activity and the exploration of its derivatives may unveil new therapeutic opportunities. This guide provides the foundational information necessary for researchers to handle, synthesize, and potentially explore the applications of this compound in their respective fields.

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